

OptoDArG: A Photoswitchable Probe for Precision Control of Diacylglycerol Signaling

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Compound of Interest		
Compound Name:	OptoDArG	
Cat. No.:	B609761	Get Quote

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

OptoDArG is a synthetic, photoswitchable diacylglycerol (DAG) analog that provides researchers with unprecedented spatiotemporal control over DAG-sensitive signaling pathways.[1][2] This molecule incorporates azobenzene moieties into its fatty acid chains, allowing for rapid and reversible isomerization between a biologically active cis conformation and an inactive trans conformation upon exposure to specific wavelengths of light.[3][4] This optical control makes **OptoDArG** a powerful tool for the precise investigation of cellular processes regulated by DAG, particularly the activation of Transient Receptor Potential Canonical (TRPC) channels.[1] This technical guide details the key features, properties, and experimental applications of **OptoDArG**.

Core Features and Mechanism of Action

OptoDArG's functionality is rooted in the photoisomerization of its azobenzene groups. In its thermally stable trans state, the molecule is inactive. Upon irradiation with ultraviolet (UV) light (typically ~365 nm), it converts to the cis isomer, which mimics the structure of endogenous DAG and activates DAG-sensitive proteins. Subsequent exposure to blue light (~430-460 nm) rapidly reverts the molecule to its inactive trans form, effectively terminating the signal. This rapid on/off switching capability allows for precise temporal control of signaling pathways.



Key Properties:

- Photoswitchable Activity: Activation by UV light and deactivation by blue light enables repeatable and temporally precise control of cellular signaling.
- High Efficiency: OptoDArG has been shown to be a highly efficient activator of TRPC3 channels, inducing robust currents upon photoactivation.
- TRPC Channel Modulation: It is extensively used to study the lipid-gating mechanisms of TRPC3, TRPC6, and TRPC7 channels.
- PKC Translocation: Photoactivation of OptoDArG can induce the translocation of Protein Kinase C alpha (PKCα) from the cytosol to the plasma membrane, a key event in DAG signaling.

Quantitative Data Summary

The following tables summarize the key quantitative parameters associated with the use of **OptoDArG** in cellular assays, primarily focusing on its effects on TRPC channels.

Parameter	Value	Cell Type	Channel	Reference(s)
Concentration	20 μΜ	HEK293	TRPC3	_
30 μΜ	HEK293T	hTRPC6		
Activation Wavelength	365 nm (UV)	HEK293, HEK293T	TRPC3, hTRPC6	_
Deactivation Wavelength	430 nm / 450 nm (Blue)	HEK293, HEK293T	TRPC3, hTRPC6	_
Holding Potential	-40 mV	HEK293	TRPC3	-
-60 mV	HEK293T	hTRPC6		-

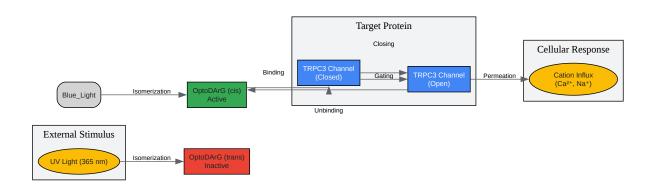


Channel Mutant	Activation Characteristic	Observation	Reference(s)
TRPC3-WT	Sigmoidal activation kinetics	Maximum activation reached after ~30 seconds of repetitive stimulation.	
TRPC3-G652A	Significantly reduced activation delay compared to WT	Indicates decreased cooperativity in channel gating. Altered discrimination between different DAG molecules.	

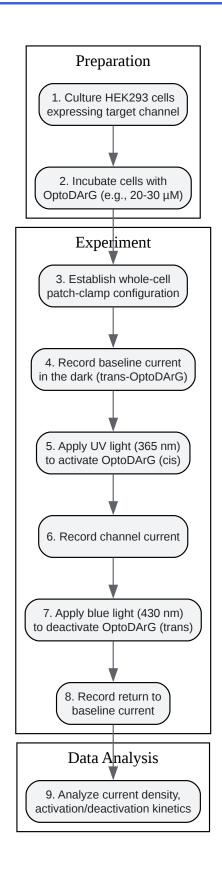
Signaling Pathway and Experimental Workflow OptoDArG-Mediated TRPC Channel Activation

The primary application of **OptoDArG** is the optical control of DAG-sensitive ion channels like TRPC3. The signaling pathway is direct: upon photoisomerization to its cis form, **OptoDArG** binds to the TRPC3 channel, inducing a conformational change that opens the channel pore and allows cation influx.









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